

Safety and handling guidelines for DL-Methionine-d4

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Compound of Interest

Compound Name: DL-Methionine-d4

Cat. No.: B12400090

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An In-Depth Technical Guide to the Safe Handling and Use of **DL-Methionine-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **DL-Methionine-d4**, a stable isotope-labeled version of the essential amino acid DL-methionine. While deuterated compounds are generally stable and non-radioactive, their chemical and physical properties necessitate adherence to strict laboratory safety protocols to ensure user safety, experimental integrity, and compound stability.[1] This document outlines the substance's properties, potential hazards, handling procedures, and relevant biological context, drawing upon safety data for its non-deuterated counterpart, DL-Methionine, where specific data for the deuterated form is unavailable.

Chemical and Physical Properties

DL-Methionine-d4 is a white to off-white solid powder.[2] As a deuterated compound, it is primarily used as a tracer or an internal standard for quantitative analysis in techniques like NMR, GC-MS, or LC-MS.[3] The substitution of hydrogen with deuterium can potentially influence the pharmacokinetic and metabolic profiles of molecules, a key consideration in drug development.[4][5]

Property	Data	Reference(s)
Chemical Name	DL-2-Amino-4-(methylthio)butyric-3,3,4,4-d4 acid	
CAS Number	93709-61-6	
Molecular Formula	C ₅ H ₇ D ₄ NO ₂ S	
Molecular Weight	153.24 g/mol	
Appearance	White to Off-White Crystalline Powder	
Melting Point	225 - 230°C	
Solubility	Slightly soluble in water and methanol.	
Stability	Stable under recommended storage conditions; sensitive to strong oxidizing agents, moisture, and potentially light.	
Storage Temperature	Room Temperature or Refrigerated (0-6°C). For long-term storage, -20°C is recommended for the powder and -80°C for solutions.	

Hazard Identification and Toxicology

While DL-Methionine is generally considered non-hazardous under GHS classifications, prudent laboratory practices should always be observed. Some data sheets indicate it may cause mild irritation to the skin, eyes, and respiratory tract. The primary risks associated with handling the powdered form include inhalation of dust and the potential for dust to form explosive mixtures with air.

Hazard Type	Description	Reference(s)
GHS Classification	Not classified as hazardous according to most regulations.	
Potential Health Effects	Eye Contact: May cause irritation and redness. Skin Contact: May cause mild skin irritation. Inhalation: Inhalation of dust may cause respiratory tract irritation. Ingestion: May cause irritation of the digestive tract.	
Toxicological Data	Specific LD ₅₀ data for DL-Methionine-d4 is not readily available. For non-deuterated DL-Methionine, high doses have been shown to elevate plasma homocysteine levels, which is a concern for cardiovascular health. A significantly large, mistaken dose (10x a typical loading dose) in a human resulted in death. In animal studies, very high doses infused in sheep led to acute nephrosis and hemolytic anemia.	

Safety and Handling Procedures

Adherence to proper handling procedures is critical to minimize exposure and maintain the integrity of the compound.

Engineering Controls

Use process enclosures, local exhaust ventilation (such as a chemical fume hood), or other engineering controls to keep airborne levels of dust below recommended exposure limits. Ensure that eyewash stations and safety showers are readily accessible in the work area.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **DL-Methionine-d4** powder.

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile or latex) to prevent skin exposure. Lab coats or other protective clothing should be worn.
- **Respiratory Protection:** For operations generating dust, use a NIOSH (US) or EN 149 (EU) approved dust mask or respirator.

Storage and Stability

Proper storage is crucial to prevent degradation and maintain isotopic purity.

- **General Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container to prevent moisture ingress.
- **Protection from Contaminants:** DL-Methionine contains sulfur and can be sensitive to oxidation; limit its exposure to air. Avoid contact with strong oxidizing agents.
- **Deuterated Compound Specifics:** To prevent H-D exchange, which can compromise isotopic enrichment, store the compound as a solid under an inert atmosphere (e.g., argon or nitrogen) and avoid contact with protic solvents. If the compound is light-sensitive, store it in amber vials or protect it from light.

Spill and Disposal Procedures

In the event of a spill, immediately implement the following procedures:

- **Containment:** Avoid generating dust.

- Clean-up: Vacuum or carefully sweep up the material and place it into a suitable, sealed disposal container.
- Decontamination: Wash the spill site thoroughly after material pickup is complete.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.

First Aid Measures

In case of exposure, follow these first aid guidelines. In all cases, seek medical attention if symptoms persist or if you feel unwell.

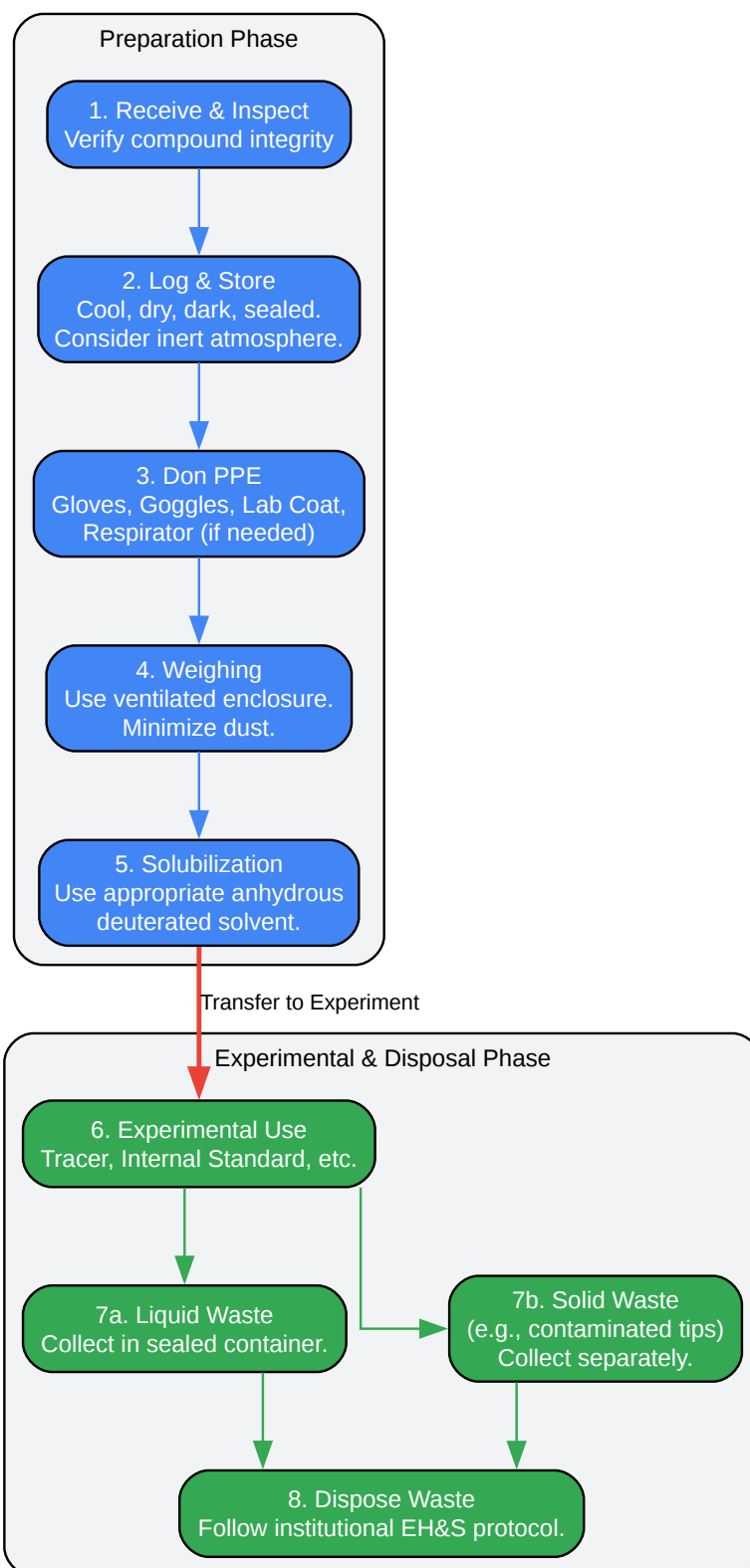
Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Wash the affected area with soap and water.	
Eye Contact	Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so.	
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.	

Experimental Protocols and Workflows

The following sections provide a generalized workflow and a standard protocol for handling **DL-Methionine-d4** in a research setting.

General Handling and Preparation Workflow

This workflow outlines the key steps for safely handling **DL-Methionine-d4** from receipt to disposal, emphasizing critical safety and stability checkpoints.



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Caption: Workflow for safe handling of **DL-Methionine-d4**.

Protocol: Preparation of a Stock Solution

This protocol provides a detailed methodology for the safe preparation of a stock solution from powdered **DL-Methionine-d4**.

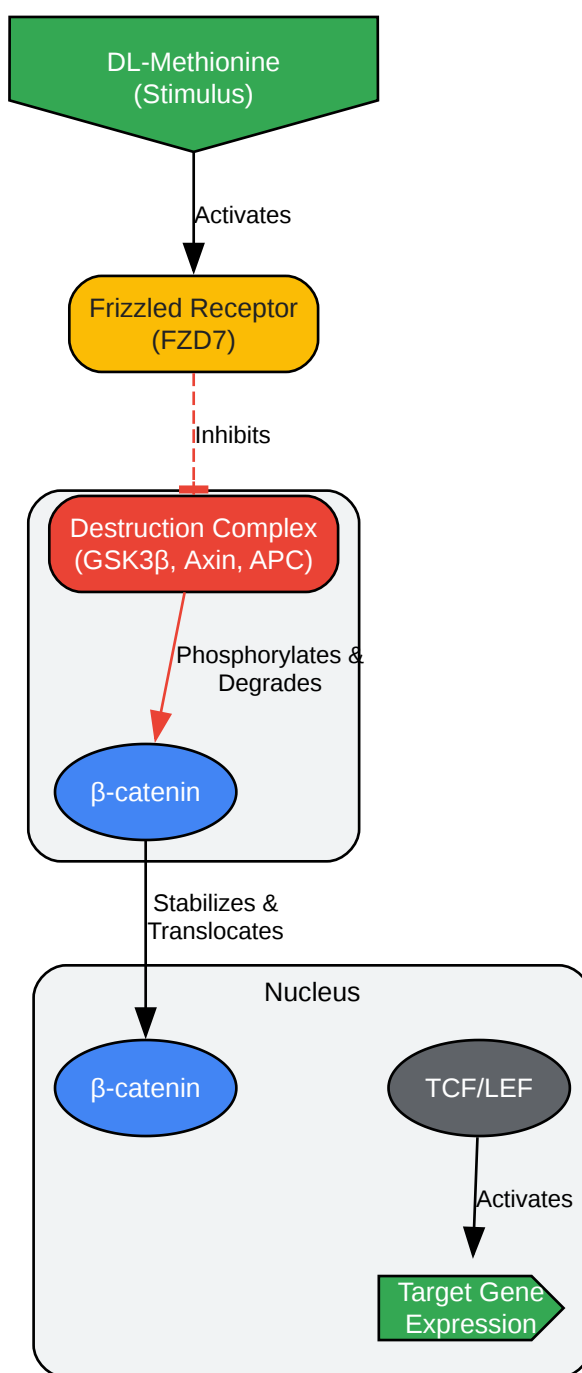
- **Preparation:** Before starting, ensure the chemical fume hood is operational and the work surface is clean. Assemble all necessary materials: **DL-Methionine-d4** vial, appropriate anhydrous deuterated solvent, glassware (e.g., volumetric flask), and pipettes.
- **Personal Protective Equipment:** Don all required PPE, including a lab coat, chemical safety goggles, and appropriate gloves. A dust mask or respirator should be used during the weighing of the powder.
- **Weighing:** Perform all weighing operations inside a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk. Tare a clean weigh boat on an analytical balance. Carefully transfer the desired amount of **DL-Methionine-d4** powder to the weigh boat.
- **Transfer:** Carefully transfer the weighed powder into the appropriate volumetric flask. Use a funnel to prevent spillage.
- **Solubilization:** Add a portion of the chosen anhydrous deuterated solvent to the flask. Gently swirl the flask to dissolve the powder. Due to its slight solubility, sonication may be required to fully dissolve the compound.
- **Final Volume:** Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask. Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a properly labeled storage vial. For long-term stability, it is recommended to store solutions at -20°C or -80°C. The label should include the compound name, concentration, solvent, preparation date, and your initials.
- **Clean-up:** Dispose of any contaminated materials (e.g., weigh boat, pipette tips) in the designated solid waste container. Clean all glassware and the work area thoroughly.

Biological Context and Signaling

DL-Methionine is an essential amino acid that serves as a crucial component for protein synthesis and as a substrate for other important amino acids like cysteine and taurine. Recent research has also implicated DL-Methionine in the activation of specific cellular signaling pathways.

Activation of Wnt/ β -catenin Signaling

Studies in domestic pigeons have shown that dietary supplementation with DL-Methionine can increase intestinal development by activating the Wnt/ β -catenin signaling pathway. This pathway is critical for cellular proliferation and differentiation. The proposed mechanism involves DL-Methionine promoting the stabilization and nuclear translocation of β -catenin, which then activates target gene expression.



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Caption: Activation of Wnt/β-catenin signaling by DL-Methionine.

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